

Technical Support Center: 4-Chloropyridine-2-carbonyl chloride hydrochloride

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Compound of Interest

Compound Name: 4-Chloropyridine-2-carbonyl chloride hydrochloride

Cat. No.: B023288

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This guide provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of **4-Chloropyridine-2-carbonyl chloride hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What are the primary stability concerns for **4-Chloropyridine-2-carbonyl chloride hydrochloride**?

A1: The main stability concern is its high sensitivity to moisture.^[1] As an acyl chloride, it reacts readily with water, leading to hydrolysis and decomposition.^{[1][2]} This reaction is often vigorous and can release toxic gases.^[1] It is stable when stored under recommended dry conditions.^[1]

Q2: How should I properly store this compound to ensure its integrity?

A2: To maintain the compound's quality, it is crucial to store it in a tightly sealed container in a cool, dry, and well-ventilated area.^[3] For long-term storage, maintaining a temperature of -20°C in a freezer under an inert atmosphere (e.g., nitrogen or argon) is recommended.^[4] Always protect the compound from any contact with moisture or humid air.^[1]

Q3: What are the visible signs of decomposition?

A3: Decomposition may be indicated by a change in physical appearance, such as discoloration from its typical dark green or beige-yellow solid form, or by the presence of fumes upon opening the container, which could indicate reaction with atmospheric moisture.[4][5]

Q4: What substances are incompatible with **4-Chloropyridine-2-carbonyl chloride hydrochloride?**

A4: This compound is incompatible with a range of substances, including:

- Water[1]
- Oxidizing agents[3]
- Bases[1]
- Strong acids[1]
- Amines[1]
- Alcohols[2]

Q5: What are the hazardous decomposition products?

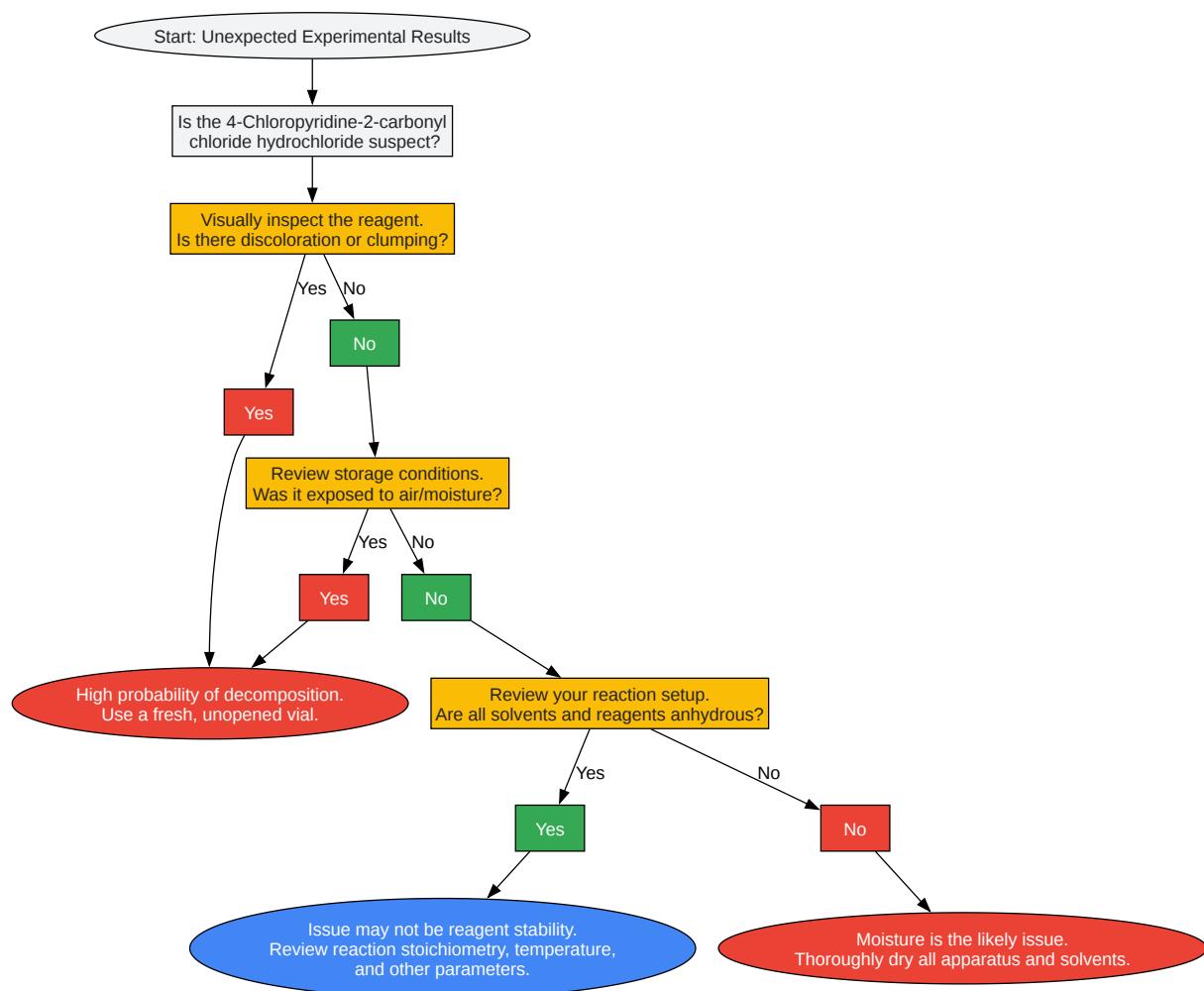
A5: Upon decomposition, especially through contact with water or heat, the compound can release hazardous substances such as hydrogen chloride gas, nitrogen oxides (NOx), carbon monoxide (CO), and carbon dioxide (CO2).[3]

Compound Data

Property	Value	Citations
Molecular Formula	C ₆ H ₄ Cl ₃ NO	[4] [6] [7]
Molecular Weight	212.46 g/mol	[6] [7]
Appearance	Dark Green to Beige-Yellow Solid	[4] [5]
Melting Point	135-137°C (with decomposition)	[4] [8] [9]
Storage Temperature	-20°C, under inert atmosphere	[4]
Solubility	Soluble in Toluene, Chloroform, DMSO	[4]

Troubleshooting Guide

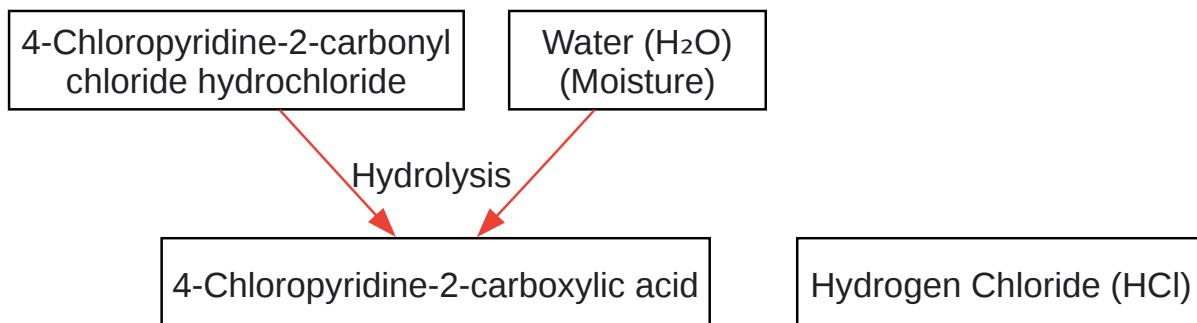
If you are experiencing unexpected experimental results, use the following guide to troubleshoot potential issues related to the stability of **4-Chloropyridine-2-carbonyl chloride hydrochloride**.

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Caption: Troubleshooting workflow for stability issues.

Chemical Reactivity and Decomposition

As a highly reactive acyl chloride, **4-Chloropyridine-2-carbonyl chloride hydrochloride** is susceptible to nucleophilic attack. The most common decomposition pathway in a laboratory setting is hydrolysis from atmospheric or residual water in solvents.



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Caption: Hydrolysis decomposition pathway.

Experimental Protocol Example: Acylation of Benzyl Alcohol

This protocol provides a general methodology for using **4-Chloropyridine-2-carbonyl chloride hydrochloride** in a typical acylation reaction. It highlights the necessary precautions for handling this moisture-sensitive reagent.

Objective: To synthesize benzyl 4-chloropyridine-2-carboxylate.

Materials:

- **4-Chloropyridine-2-carbonyl chloride hydrochloride**
- Benzyl alcohol, anhydrous
- Pyridine, anhydrous[10][11]
- Dichloromethane (DCM), anhydrous[10]

- Round-bottom flask
- Magnetic stirrer
- Inert gas supply (Nitrogen or Argon)
- Syringes and needles

Procedure:

- Apparatus Setup: Assemble a flame-dried or oven-dried round-bottom flask equipped with a magnetic stir bar under an inert atmosphere.
- Reagent Preparation: In the flask, dissolve benzyl alcohol (1.0 eq) and anhydrous pyridine (1.2 eq) in anhydrous DCM.[\[10\]](#) Pyridine acts as a base to neutralize the HCl generated during the reaction.[\[11\]](#)[\[12\]](#)
- Cooling: Cool the solution to 0°C using an ice bath.
- Addition of Acyl Chloride: Slowly add a solution of **4-Chloropyridine-2-carbonyl chloride hydrochloride** (1.1 eq) in anhydrous DCM to the stirred mixture dropwise via syringe. Maintain the inert atmosphere throughout the addition.
- Reaction: Allow the reaction to slowly warm to room temperature and stir for 2-4 hours.[\[10\]](#) Monitor the reaction progress using a suitable technique like Thin-Layer Chromatography (TLC).
- Work-up: Upon completion, quench the reaction by carefully adding water. Separate the organic layer.
- Purification: Wash the organic layer sequentially with 1 M HCl, saturated sodium bicarbonate (NaHCO_3) solution, and brine. Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to obtain the crude product.
- Final Product: The crude product can be further purified by column chromatography or recrystallization as needed.

Safety Note: Always handle **4-Chloropyridine-2-carbonyl chloride hydrochloride** in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including gloves and safety goggles.[3] The reaction generates HCl gas, which is effectively neutralized by the pyridine in the reaction mixture.[11]

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